

# thiogeraniol odor threshold versus similar compounds

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## Compound Focus: Thiogeraniol

CAS No.: 39067-80-6

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## Odor Threshold Comparison

The table below summarizes the available quantitative data on the odor thresholds of **thiogeraniol** and several oxygenated derivatives of geraniol and nerol.

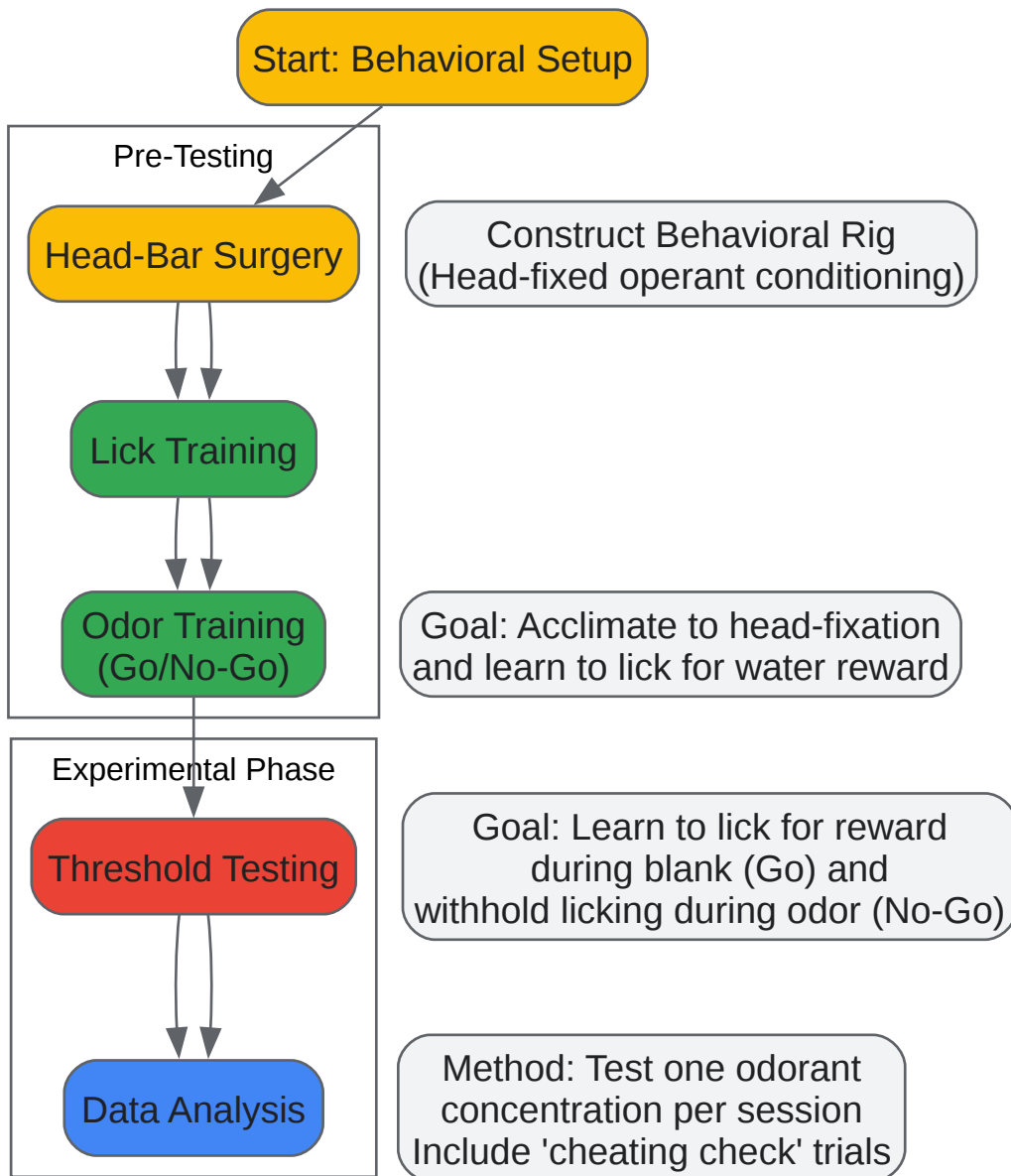
Compound Name	Odor Threshold in Air	Odor Description
Thiogeraniol [1]	3.053e-5 µmol/L	Soapy, fatty, mushroom-like [1]; Green, sulfurous, fruity berry, catty [2]
Geraniol [3]	14 ng/L	Citrus-like, floral
Nerol [3]	60 ng/L	Citrus-like, floral
8-Oxoneryl acetate [3]	8.8 ng/L	Musty, fatty
8-Oxonerol [3]	493 ng/L	Musty, fatty

### Key Insights from the Data:

- **Potency of Thiogeraniol:** The data for **thiogeraniol** is reported in a different unit ( $\mu\text{mol/L}$ ), making a direct numerical comparison with the other compounds difficult without conversion. Its described odors are distinctly sulfurous and animalic, which is characteristic of sulfur-containing compounds and often associated with very high potency.
- **Structure-Activity Relationship (SAR):** The data for geraniol and nerol, which are isomers, shows that **geraniol (E-isomer) is more potent than nerol (Z-isomer)** [3]. Furthermore, the study indicates that **oxygenation at the C-8 position of the molecule primarily alters the odor quality**, while the **E/Z geometry affects the odor potency** [3].

## Experimental Protocol for Odor Threshold Measurement

For researchers looking to generate their own comparative data, the following is a summary of a modern behavioral protocol used to quantify odor detection thresholds in mice. This method provides a precise, psychophysical measurement.



Define threshold as concentration at half-maximal performance (inflection point of psychometric curve)

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#### Key Components of the Protocol [4] [5]:

- **Behavioral Rig:** The setup includes a head-fixation system, an olfactometer for precise odorant delivery, a water reward delivery system, and lick detection software.

- **Operant Conditioning:** Mice are trained using a **Go/No-Go** paradigm. They learn to lick a spout for a water reward when no odor is present (Go trial) and to withhold licking when they detect an odorant (No-Go trial).
- **Threshold Testing:** To avoid adaptation or masking, mice are tested on only one odorant concentration per daily session. The protocol includes "cheating check" trials (using a solvent as a No-Go stimulus) to ensure the animal is using olfactory cues and not other signals to perform the task.
- **Data Analysis:** The detection threshold is defined psychophysically as the odorant concentration at which the mouse performs at half-maximal ability to discriminate the odor from the blank, typically identified as the inflection point of the fitted psychometric curve.

## Filling Knowledge Gaps

The available data has some limitations for a comprehensive guide:

- **Inconsistent Reporting:** Odor thresholds were reported in different units ( $\mu\text{mol/L}$  vs.  $\text{ng/L}$ ), preventing direct numerical comparison
- **Limited Compound Scope:** Data was available for **thiogeraniol** and some geraniol/nerol derivatives, but may not cover all alternatives you wish to compare
- **Methodological Focus:** The detailed experimental protocol focused on animal models rather than human sensory panels commonly used in industry

To build a more complete comparison guide, you may need to consult specialized databases for flavor and fragrance materials or directly access primary literature from journals like *Journal of Agricultural and Food Chemistry* and *Perfumer & Flavorist*.

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## References

1. Compound Summary [fsbi-db.de]
2. | Perfume Material - Olfactorian thiogeraniol [olfactorian.com]

3. Structure-Odor Relationship Study on Geraniol, Nerol, and ... [pubmed.ncbi.nlm.nih.gov]
4. Protocol for quantifying the odor detection threshold of mice [pmc.ncbi.nlm.nih.gov]
5. Protocol for Quantifying the Odor Detection Threshold of Mice [zenodo.org]

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